

Personal protective equipment for handling 2- Phenylbenzimidazole

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Compound of Interest

Compound Name: **2-Phenylbenzimidazole**

Cat. No.: **B7731511**

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Essential Safety and Handling Guide for 2- Phenylbenzimidazole

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Phenylbenzimidazole**. It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **2-Phenylbenzimidazole**
- Synonyms: 1H-Benzimidazole, 2-phenyl-; 2-Phenyl-1H-benzimidazole; Benzimidazole, 2-phenyl[1]
- CAS Number: 716-79-0[1]

Hazard Summary: **2-Phenylbenzimidazole** is classified as hazardous. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.[2] It may also cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the final and critical barrier to exposure. The following table summarizes the recommended PPE for handling **2-Phenylbenzimidazole**.

Protection Type	Equipment	Specifications & Remarks
Eye/Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[2] A face shield offers a fuller range of protection against splashes. ^[3]
Skin Protection	Chemical-resistant Gloves	Wear appropriate protective gloves. ^[1] While specific breakthrough times are not listed, nitrile gloves generally offer excellent protection. ^[3] Avoid PVC gloves as they offer little chemical protection. ^[3]
Protective Clothing		Wear fire/flame resistant and impervious clothing. ^[2] Gowns should have closed fronts and long sleeves with tight-fitting cuffs. ^[3]
Respiratory Protection	Dust Mask or Respirator	Use a dust respirator (e.g., N95 type) if dust is generated. ^{[4][5]} If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. ^[2]

Operational Plan for Handling **2-Phenylbenzimidazole**

Follow these step-by-step procedures for the safe handling of **2-Phenylbenzimidazole** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area. Use only outdoors or in a well-ventilated area.[1][2]
- Facilities should be equipped with an eyewash station and a safety shower.[6]
- Keep the container tightly closed when not in use.[6]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[6]

2. Handling the Chemical:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[6]
- Do not eat, drink, or smoke when using this product.[1][2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Minimize dust generation and accumulation.[6]

3. In Case of Accidental Exposure:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]
- If on Skin: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1][6] If skin irritation occurs, get medical help.[2]
- If in Eyes: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][6] Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[2]

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[6] Call a poison center or doctor if you feel unwell.[1]

4. Accidental Release Measures:

- Use proper personal protective equipment as indicated above.[6]
- Avoid dust formation.[2]
- Sweep up and shovel the material into suitable, closed containers for disposal.[1]
- Prevent the chemical from entering drains.[2]

Quantitative Toxicity Data

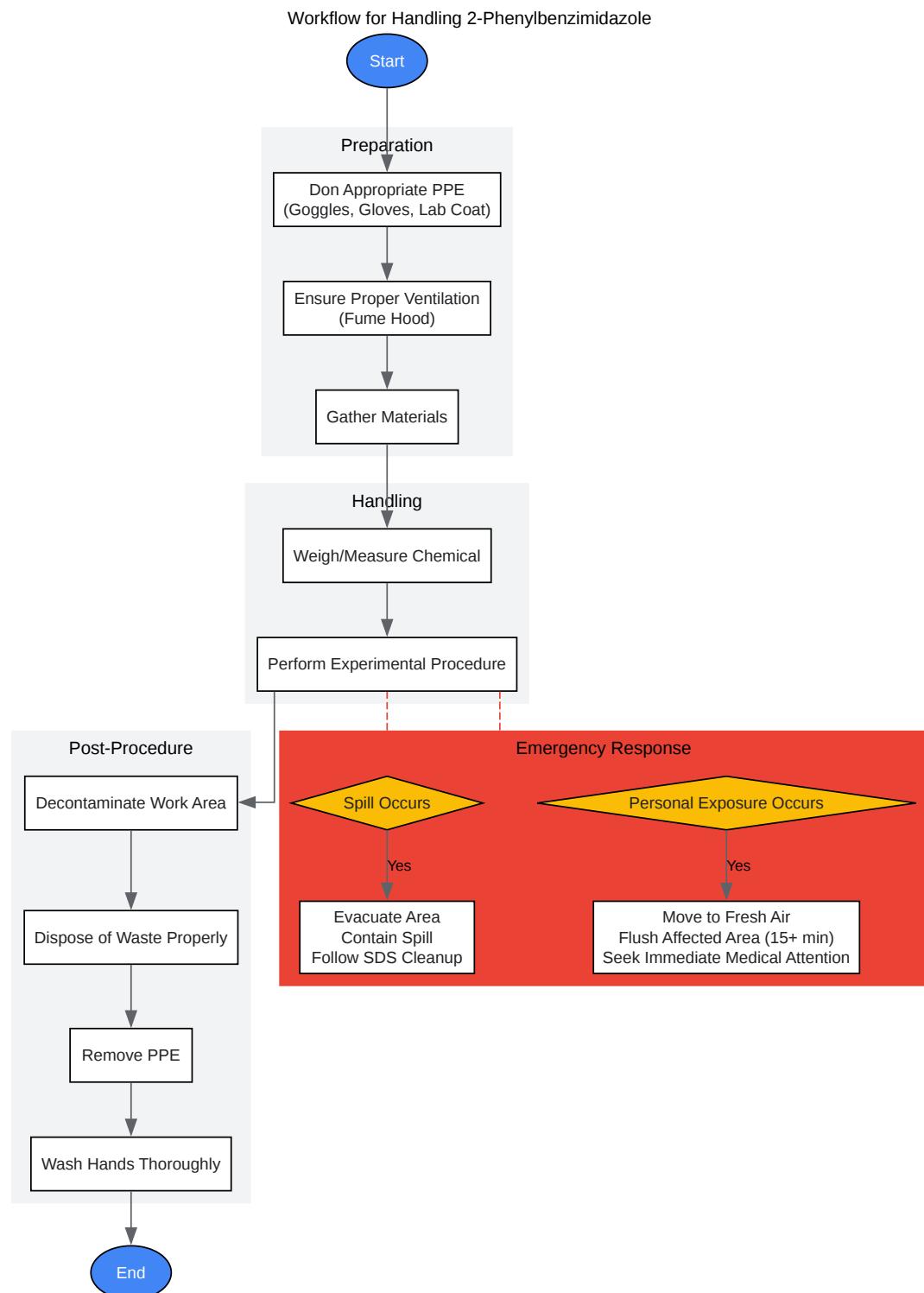
Toxicity Metric	Value	Route of Exposure
LD50	500.1 mg/kg	Oral

Disposal Plan

Proper disposal of **2-Phenylbenzimidazole** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2] Do not let the chemical enter drains.[2]
- Container Disposal: Handle uncleaned containers as you would the product itself.[7] Do not mix with other waste.[7]

Workflow for Handling and Emergency Response

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Caption: Logical workflow for handling **2-Phenylbenzimidazole** and responding to emergencies.

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